

# N-Desmethyl Imatinib-d8 molecular weight and formula

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## Compound of Interest

Compound Name: *N-Desmethyl Imatinib-d8*

Cat. No.: *B562160*

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## In-Depth Technical Guide to N-Desmethyl Imatinib-d8

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties and analytical applications of **N-Desmethyl Imatinib-d8**. The information is curated for professionals in drug metabolism, pharmacokinetics, and analytical chemistry, offering detailed data, experimental methodologies, and visual representations of relevant biological and analytical processes.

### Core Molecular Data

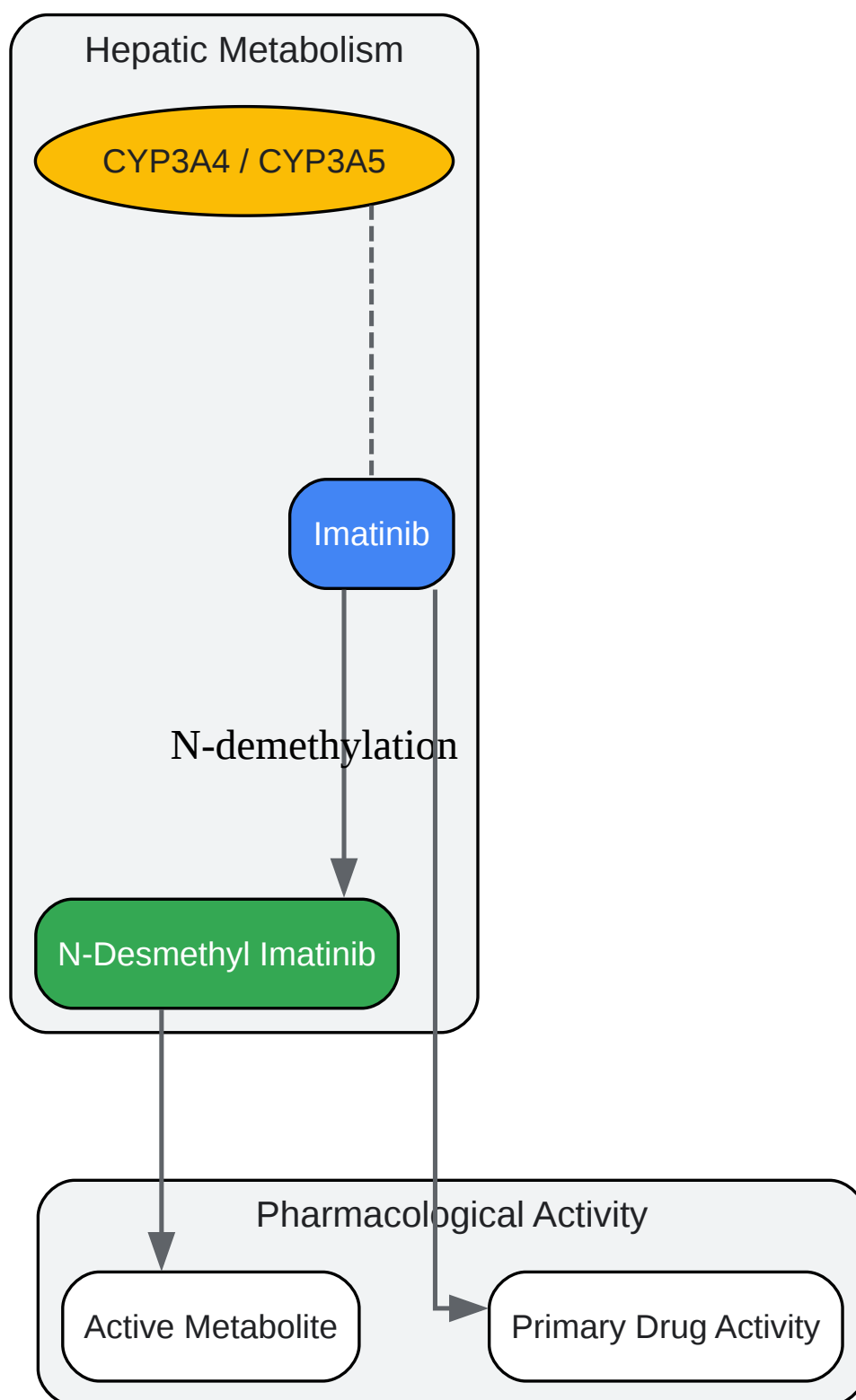
**N-Desmethyl Imatinib-d8** is the deuterated form of N-Desmethyl Imatinib, the primary active metabolite of the targeted cancer therapeutic, Imatinib. The incorporation of eight deuterium atoms enhances its utility as an internal standard in mass spectrometry-based quantification assays by providing a distinct and stable mass shift.

Below is a summary of its key molecular identifiers and properties.

Property	Value	Citations
Chemical Name	N-(4-methyl-3-((4-(pyridin-3-yl)pyrimidin-2-yl)amino)phenyl)-4-((piperazin-1-yl-2,2,3,3,5,5,6,6-d8)methyl)benzamide	[1]
Molecular Formula	C <sub>28</sub> H <sub>21</sub> D <sub>8</sub> N <sub>7</sub> O	[2][3]
Molecular Weight	487.63 g/mol	[2][4][5]
Monoisotopic Mass	487.29357254 Da	
CAS Number	1185103-28-9	[1][3]
Synonyms	N-Desmethyl Gleevec-d8	[2]

## Metabolic Pathway of Imatinib

Imatinib undergoes extensive metabolism in the liver, primarily mediated by the cytochrome P450 enzyme system. The major metabolic pathway is the N-demethylation of the terminal piperazine ring, resulting in the formation of N-Desmethyl Imatinib. This metabolite is pharmacologically active and circulates in human plasma.



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Fig. 1: Metabolic conversion of Imatinib.

## Experimental Protocols

**N-Desmethyl Imatinib-d8** is crucial as an internal standard for the accurate quantification of Imatinib and its primary metabolite in biological matrices. Below is a representative protocol for sample preparation and analysis using liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Objective: To quantify the concentration of Imatinib and N-Desmethyl Imatinib in human plasma.

Materials:

- Human plasma samples
- Imatinib and N-Desmethyl Imatinib analytical standards
- **N-Desmethyl Imatinib-d8** (as internal standard)
- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Formic acid
- Ammonium acetate
- Water (deionized, 18 MΩ·cm)
- Microcentrifuge tubes

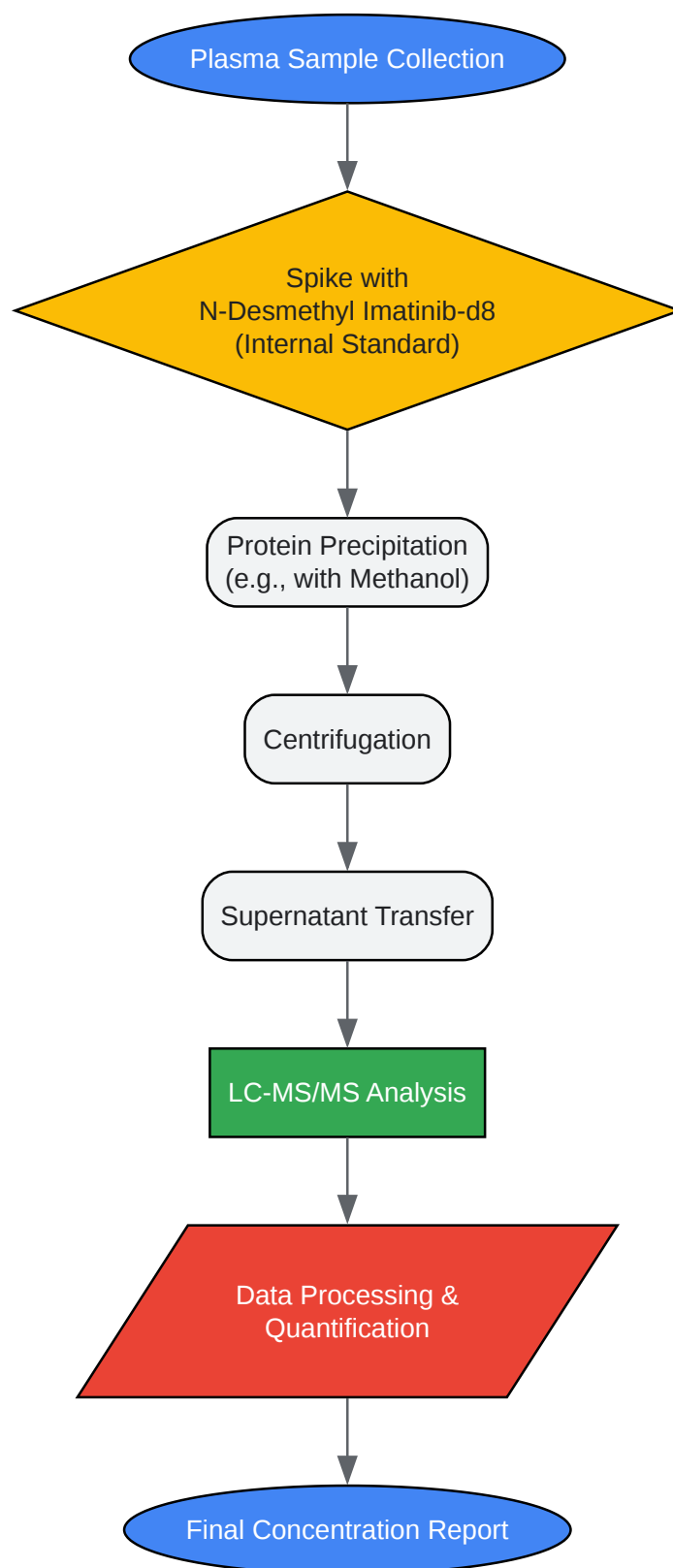
Procedure:

- Preparation of Stock and Working Solutions:
  - Prepare individual stock solutions of Imatinib, N-Desmethyl Imatinib, and **N-Desmethyl Imatinib-d8** in methanol.
  - Prepare working solutions by diluting the stock solutions with a methanol/water mixture.

- Prepare a working solution of the internal standard (**N-Desmethyl Imatinib-d8**).
- Sample Preparation (Protein Precipitation):
  - Pipette 100  $\mu$ L of human plasma into a microcentrifuge tube.
  - Add the internal standard working solution.
  - Add 300  $\mu$ L of methanol to precipitate plasma proteins.
  - Vortex the mixture for 1 minute.
  - Centrifuge at 14,000 rpm for 10 minutes.
  - Transfer the supernatant to a clean tube for LC-MS/MS analysis.
- LC-MS/MS Conditions:
  - Chromatographic Column: C18 reverse-phase column (e.g., 4.6 x 100 mm, 2.4  $\mu$ m).
  - Mobile Phase A: Water with 0.1% formic acid and 0.2% ammonium acetate.
  - Mobile Phase B: Methanol with 0.1% formic acid and 0.2% ammonium acetate.
  - Flow Rate: 0.7 mL/min.
  - Injection Volume: 10  $\mu$ L.
  - Gradient: Isocratic elution with a suitable ratio of Mobile Phase A and B (e.g., 45:55 v/v).
  - Mass Spectrometry: Triple quadrupole mass spectrometer with an electrospray ionization (ESI) source in positive ion mode.
  - Detection: Multiple Reaction Monitoring (MRM) of specific precursor-to-product ion transitions for each analyte and the internal standard.

## Analytical Workflow

The use of **N-Desmethyl Imatinib-d8** as an internal standard is a critical component of the bioanalytical workflow. It is introduced at the beginning of the sample preparation process to account for variability in extraction efficiency and matrix effects during ionization.



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Fig. 2: Bioanalytical workflow for plasma sample analysis.

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

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